

Comprehensive Spectroscopic Characterization of N-[(4-methylphenyl)methyl]piperidine-2-carboxamide

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Compound of Interest

Compound Name:	N-[(4-methylphenyl)methyl]piperidine-2-carboxamide
CAS No.:	189069-87-2
Cat. No.:	B3112354

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Executive Summary & Molecular Architecture

N-[(4-methylphenyl)methyl]piperidine-2-carboxamide (hereafter referred to as N-p-Tolyl-P2C) is a structural analog of the pipecoloxylidide class of local anesthetics (e.g., Mepivacaine, Ropivacaine). Unlike the classic anesthetics which feature an N-phenyl amide, this molecule contains a p-methylbenzyl (p-tolyl-methyl) moiety attached to the amide nitrogen, and a secondary amine on the piperidine ring (unless specified as a salt).

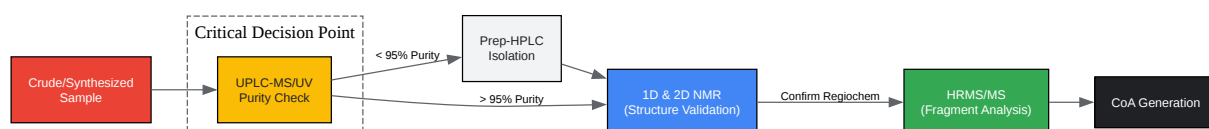
This structural deviation presents unique spectroscopic signatures, particularly in the splitting of benzylic protons in NMR and specific fragmentation pathways in Mass Spectrometry. This guide details the self-validating protocols for its identification and purity assessment.

Molecular Specifications

Property	Detail
IUPAC Name	N-[(4-methylphenyl)methyl]piperidine-2-carboxamide
Molecular Formula	C ₁₄ H ₂₀ N ₂ O
Molecular Weight	232.32 g/mol
Monoisotopic Mass	232.1576 Da
Key Pharmacophore	Pipecolamide core (Piperidine-2-carboxamide)
Chirality	C2 of Piperidine (S- or R- enantiomer possible)

Integrated Analytical Workflow

To ensure data integrity, a sequential analysis workflow is required. The following diagram outlines the logical progression from crude isolation to certified characterization.



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Figure 1: Sequential analytical workflow ensuring sample integrity before structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for validating the regiochemistry of the amide linkage and the integrity of the piperidine ring.

Experimental Protocol (Self-Validating)

- Solvent: DMSO-d₆ (Preferred for amide proton visibility) or CDCl₃.

- Concentration: 5–10 mg in 600 μ L solvent.
- Reference: TMS (0.00 ppm) or residual solvent peak (DMSO: 2.50 ppm).
- Temperature: 298 K.

Diagnostic Signal Assignment (^1H NMR)

The following data represents the expected spectroscopic signature based on structural homology with peptidomimetic derivatives [1][2].

Moiety	Proton (H)	Shift (δ , ppm)	Multiplicity	Coupling (J)	Diagnostic Note
Amide	NH	8.2 – 8.5	Broad Triplet	~5-6 Hz	Exchangeable with D ₂ O; couples to Benzyl CH ₂ .
Benzyl	Ar-CH ₂ -N	4.2 – 4.4	Doublet/dd	~6 Hz	Diastereotopic splitting may occur if chiral center (C2) induces strong anisotropy.
Piperidine	C2-H (α)	3.1 – 3.3	dd	~10, 3 Hz	Critical for confirming 2-carboxamide vs 3/4-isomers.
Aromatic	Ar-H (2,[1]6)	7.10 – 7.15	Doublet	~8 Hz	Part of AA'BB' system (p-tolyl).
Aromatic	Ar-H (3,[1]5)	7.05 – 7.10	Doublet	~8 Hz	Overlaps frequently with 2,6 protons.
Methyl	Ar-CH ₃	2.25 – 2.30	Singlet	-	Characteristic of p-tolyl group.
Piperidine	Ring (C3-C6)	1.3 – 1.9	Multiplets	-	Complex envelope; integration must sum to 8H (including

NH if
secondary).

¹³C NMR Key Resonances

- Carbonyl (C=O): 170–174 ppm.
- Aromatic Quaternary: ~136 ppm (ipso-CH₂), ~135 ppm (ipso-CH₃).
- Benzylic Carbon: ~42–43 ppm.
- Piperidine C2: ~58–60 ppm (Chiral center).

Mass Spectrometry (MS) Analysis

Mass spectrometry provides molecular weight confirmation and structural fingerprinting via fragmentation.

Method Parameters[4][5]

- Ionization: Electrospray Ionization (ESI), Positive Mode (+ve).
- Analyzer: Q-TOF or Orbitrap for High Resolution (HRMS).
- Mobile Phase: 0.1% Formic Acid in Water/Acetonitrile.

Fragmentation Logic (MS/MS)

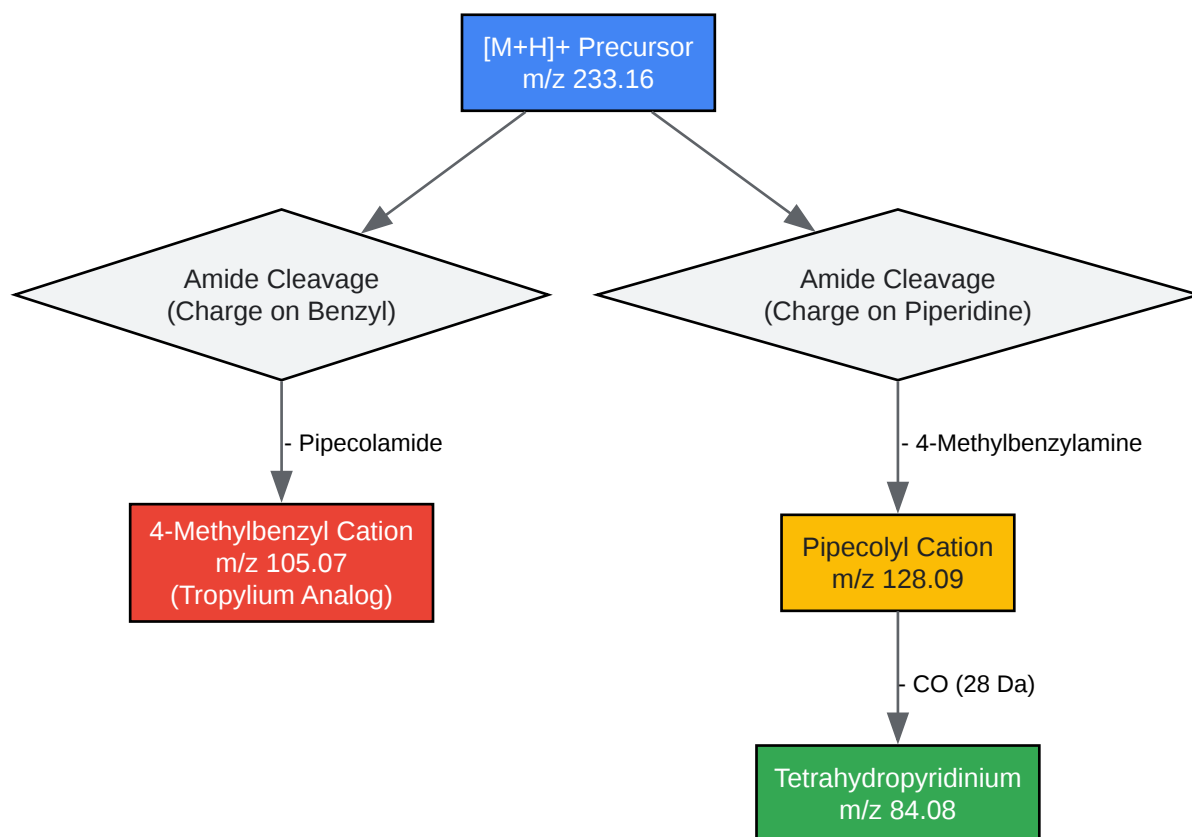
The fragmentation of N-p-Tolyl-P2C follows predictable pathways governed by amide bond cleavage and charge retention.

Precursor Ion: $[M+H]^+ = 233.16$ m/z

Primary Fragments:

- m/z 105.07: 4-Methylbenzyl cation (Tropylium ion derivative). This is the base peak in many benzyl-amide cleavages.
 - Mechanism: Heterolytic cleavage of the amide N-C(benzyl) bond.

- m/z 84.08: Piperidinium iminium ion (Δ^1 -piperideine).
 - Mechanism: Cleavage of the amide bond retaining charge on the piperidine ring, often followed by ring opening/elimination.
- m/z 128.09: Pipecolyl cation (Piperidine-2-carbonyl).
 - Mechanism: Loss of the benzylamine portion.



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Figure 2: Predicted ESI-MS/MS fragmentation pathway for N-p-Tolyl-P2C.

Infrared (IR) Spectroscopy

FT-IR is used to confirm the functional group environment, specifically the secondary amide and the amine.

Frequency (cm ⁻¹)	Vibration Mode	Assignment
3280 – 3350	N-H Stretch	Secondary Amide & Secondary Amine (overlap).
2920 – 2950	C-H Stretch	Aliphatic (Piperidine ring) & Aromatic Methyl.
1640 – 1660	C=O Stretch	Amide I Band (Strong, diagnostic).
1530 – 1550	N-H Bend / C-N Stretch	Amide II Band.
800 – 820	C-H Out-of-Plane	Para-substituted benzene ring (2 adjacent H).

Quality Control & Purity Assessment (HPLC)

For drug development applications, establishing a purity method is critical.[\[2\]](#)

- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (buffer).
- Mobile Phase B: Acetonitrile.[\[3\]](#)[\[2\]](#)
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (peptide bond) and 254 nm (aromatic ring).
- Note: The secondary amine on the piperidine may cause peak tailing. The use of TFA or a high-pH buffer (Ammonium Bicarbonate, pH 10) is recommended to suppress ionization of the amine and improve peak shape [\[4\]](#).

References

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- ResearchGate. (2025). Validated HPLC Method for Piperidine Derivatives. Available at: [\[Link\]](#) [\[5\]](#)

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